

handling and safety precautions for 3-Aminophenylsulfur Pentafluoride

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Compound of Interest

Compound Name: 3-Aminophenylsulfur Pentafluoride

Cat. No.: B1273055

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Technical Support Center: 3-Aminophenylsulfur Pentafluoride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **3-Aminophenylsulfur Pentafluoride** (CAS No. 2993-22-8).

Troubleshooting Guides & FAQs

This section addresses specific issues you might encounter during your experiments, providing clear and actionable guidance.

Handling and Storage

- Q1: What are the immediate hazards I should be aware of when working with **3-Aminophenylsulfur Pentafluoride**?

A1: **3-Aminophenylsulfur Pentafluoride** is a toxic substance with multiple hazard classifications. It is toxic if swallowed, in contact with skin, or if inhaled.^[1] It also causes skin and serious eye irritation, and may cause respiratory irritation.^[1] It is crucial to handle this compound with appropriate safety measures in place.

- Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: A comprehensive suite of PPE is required. This includes:

- Hand Protection: Protective gloves.[[1](#)]
- Eye and Face Protection: Chemical goggles or safety glasses, and a face shield.[[1](#)]
- Skin and Body Protection: Wear suitable protective clothing.[[1](#)]
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[[1](#)]
- Foot Protection: Safety shoes are also recommended.[[1](#)]
- Q3: How should I properly store **3-Aminophenylsulfur Pentafluoride**?

A3: Proper storage is critical to maintain the compound's integrity and ensure safety. Store it in a dry, cool, and well-ventilated area.[[1](#)][[2](#)] The container should be kept tightly closed when not in use.[[1](#)][[2](#)] This compound is air-sensitive, so it is recommended to keep the contents under an inert gas like nitrogen.[[1](#)][[2](#)]

- Q4: Are there any specific chemicals or materials that are incompatible with **3-Aminophenylsulfur Pentafluoride**?

A4: Yes, avoid contact with bases, strong oxidizing agents, strong acids, and metals.[[2](#)]

Emergency Procedures

- Q5: What is the correct procedure for cleaning up a small spill of **3-Aminophenylsulfur Pentafluoride**?

A5: For a small spill, you should soak it up with an inert absorbent material.[[2](#)] The collected material should then be placed in a suitable, closed container for disposal.[[2](#)] Ensure the area is well-ventilated. Do not expose the spill to water.[[2](#)]

- Q6: What are the immediate first aid measures for different types of exposure?

A6: Immediate medical attention is required for any exposure.

- Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes.[2]
- Skin Contact: Remove all contaminated clothing and wash the affected skin immediately with soap and water.[3]
- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration, but do not use the mouth-to-mouth method if the substance was ingested or inhaled.[2]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. [2]

Experimental Protocols

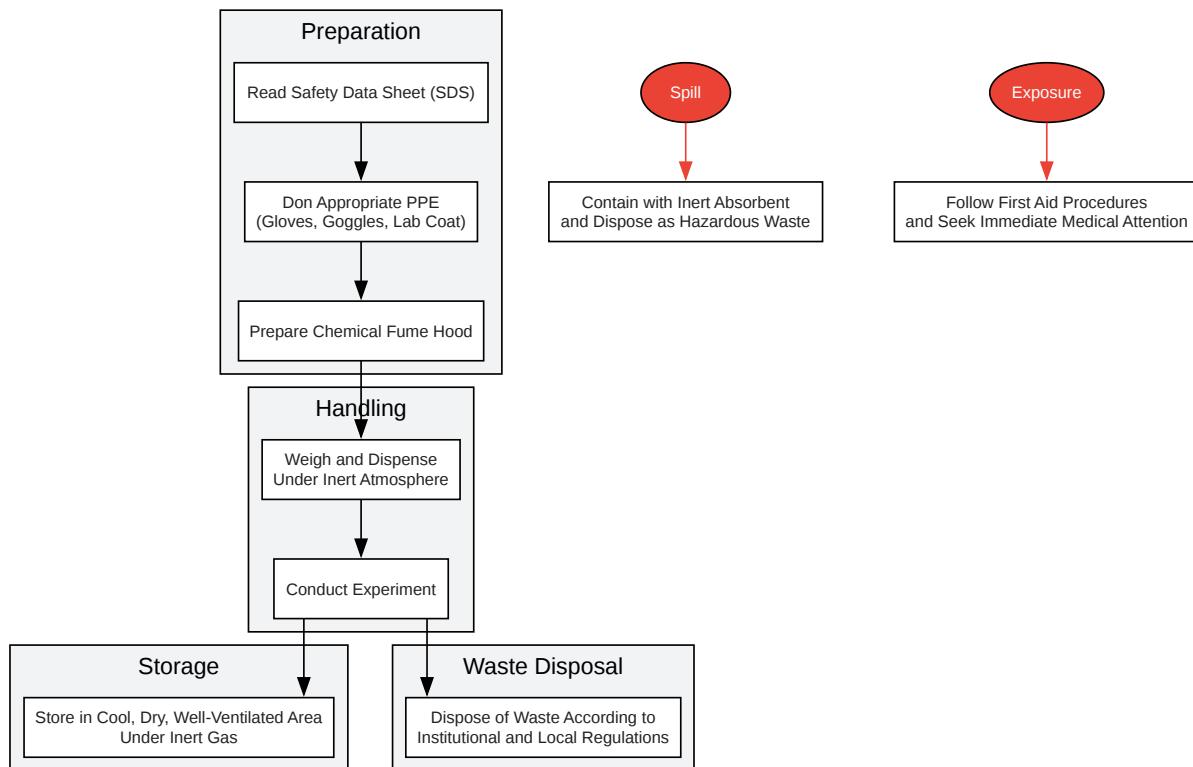
- Q7: What general hygiene practices should be followed when working with this compound?

A7: Handle **3-Aminophenylsulfur Pentafluoride** in accordance with good industrial hygiene and safety procedures.[1] Do not eat, drink, or smoke when using this product.[1] Always wash your hands after handling the material.[1] It is recommended to use this compound only under a chemical fume hood.[2]

Quantitative Data Summary

Property	Value	Source
Physical State	Solid, Low melting solid	[1]
Boiling Point	87 °C / 3.2 mmHg	[4]
Storage Temperature	Refrigerated	[4]
Solubility	Soluble in methanol	[4][5]
Incompatible Materials	Bases, Strong oxidizing agents, Strong acids, Metals	[2]

Diagrams

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Caption: Workflow for safe handling of **3-Aminophenylsulfur Pentafluoride**.

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